

# A Comparative Analysis of Corrosion Inhibition by Different Amino Alcohols

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## Compound of Interest

Compound Name: 2-(Diisopropylamino)ethanol

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The mitigation of corrosion is a critical concern across numerous industries, from infrastructure and manufacturing to the development of stable drug formulations. Amino alcohols have emerged as a significant class of corrosion inhibitors due to their efficacy, cost-effectiveness, and relatively low environmental impact. This guide provides an objective comparison of the corrosion inhibition performance of various amino alcohols, supported by experimental data, to assist researchers and professionals in selecting the optimal inhibitor for their specific applications.

## Performance Data: A Quantitative Comparison

The efficacy of a corrosion inhibitor is primarily determined by its ability to reduce the rate of corrosion on a metal surface. This is often quantified by measuring the inhibition efficiency (IE), which is calculated from the corrosion current density ( $I_{corr}$ ) obtained through electrochemical techniques. The following tables summarize the performance of different amino alcohols on mild steel in acidic environments, providing a basis for comparative analysis.

Table 1: Corrosion Inhibition Efficiency of Diethanolamine (DEA) on Mild Steel in 0.5 M  $H_2SO_4$

Inhibitor Concentration (M)	Corrosion Current Density (I <sub>corr</sub> ) (μA/cm <sup>2</sup> )	Inhibition Efficiency (IE %)
0 (Blank)	1125	-
10 <sup>-7</sup>	502	55.3
10 <sup>-6</sup>	389	65.4
10 <sup>-5</sup>	281	75.0
10 <sup>-4</sup>	182	83.8
10 <sup>-3</sup>	127	88.7

Data sourced from a galvanostatic polarization study. It is important to note that inhibition efficiency can be influenced by temperature, with performance generally decreasing as temperature rises.

Table 2: Comparative Electrochemical Parameters for Steel in 3.5% NaCl Solution with a Composite Inhibitor Containing Triethanolamine (TEA)

Inhibitor	Corrosion Potential (E <sub>corr</sub> ) (mV vs. SCE)	Corrosion Current Density (I <sub>corr</sub> ) (μA/cm <sup>2</sup> )	Inhibition Efficiency (IE %)
Blank	-650	15.8	-
Composite Inhibitor with TEA	-580	1.2	92.4

This data highlights the significant reduction in corrosion current density and a shift in corrosion potential to a more noble value in the presence of a TEA-containing inhibitor, indicating effective corrosion protection.

## Mechanism of Corrosion Inhibition

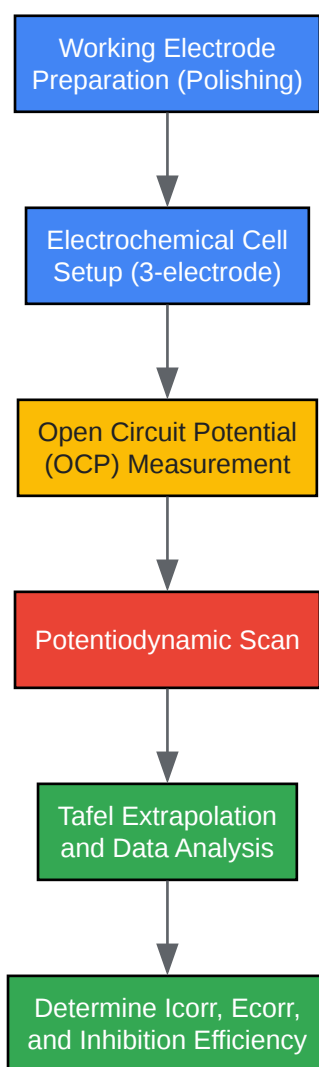
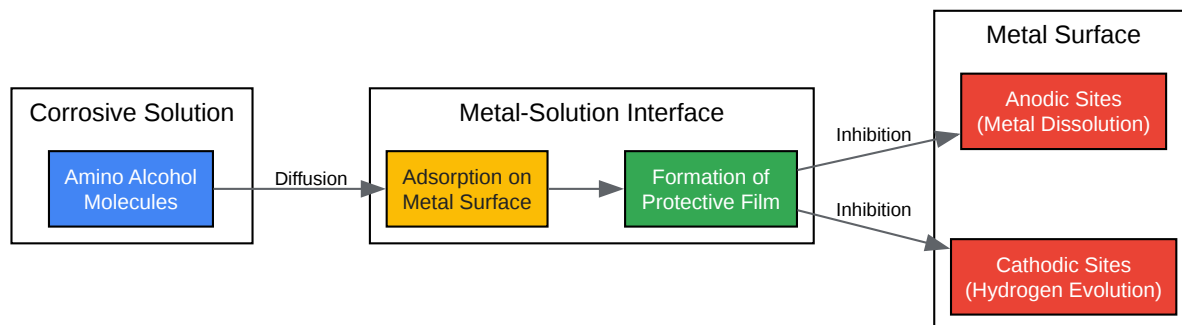
Amino alcohols primarily function as adsorption inhibitors. Their molecules possess lone pairs of electrons on nitrogen and oxygen atoms, which facilitate their adsorption onto the metal

surface. This forms a protective film that acts as a barrier, isolating the metal from the corrosive environment. Most amino alcohols act as mixed-type inhibitors, meaning they suppress both the anodic (metal dissolution) and cathodic (hydrogen evolution) reactions of the corrosion process.<sup>[1][2]</sup>

The inhibition mechanism involves the following key steps:

- Diffusion: The amino alcohol molecules diffuse from the bulk solution to the metal surface.
- Adsorption: The molecules adsorb onto the metal surface. This can be physisorption (electrostatic interaction) or chemisorption (covalent bonding).
- Film Formation: The adsorbed molecules form a protective, thin film that blocks the active sites for corrosion.
- Inhibition: The protective film hinders the electrochemical reactions responsible for corrosion.

The following diagram illustrates the general mechanism of corrosion inhibition by amino alcohols.



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## References

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